

Application Note: Protocol for Dissolving Mycophenolate Mofetil for Cell Culture

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Compound of Interest

Compound Name: *Mycophenolate mofetil*

Cat. No.: B7761426

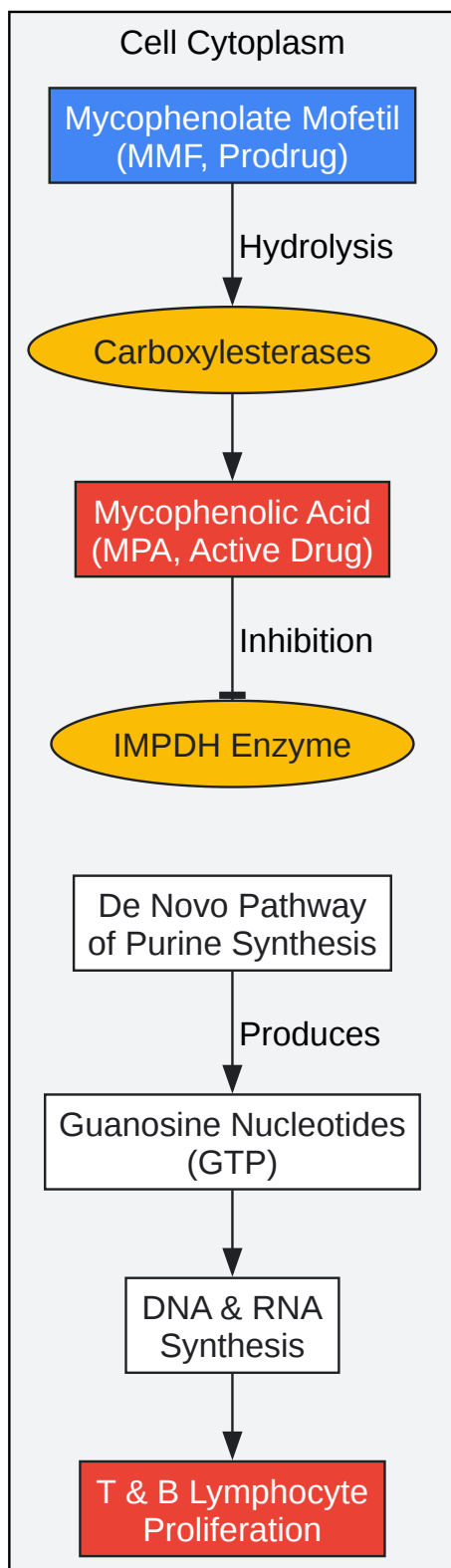
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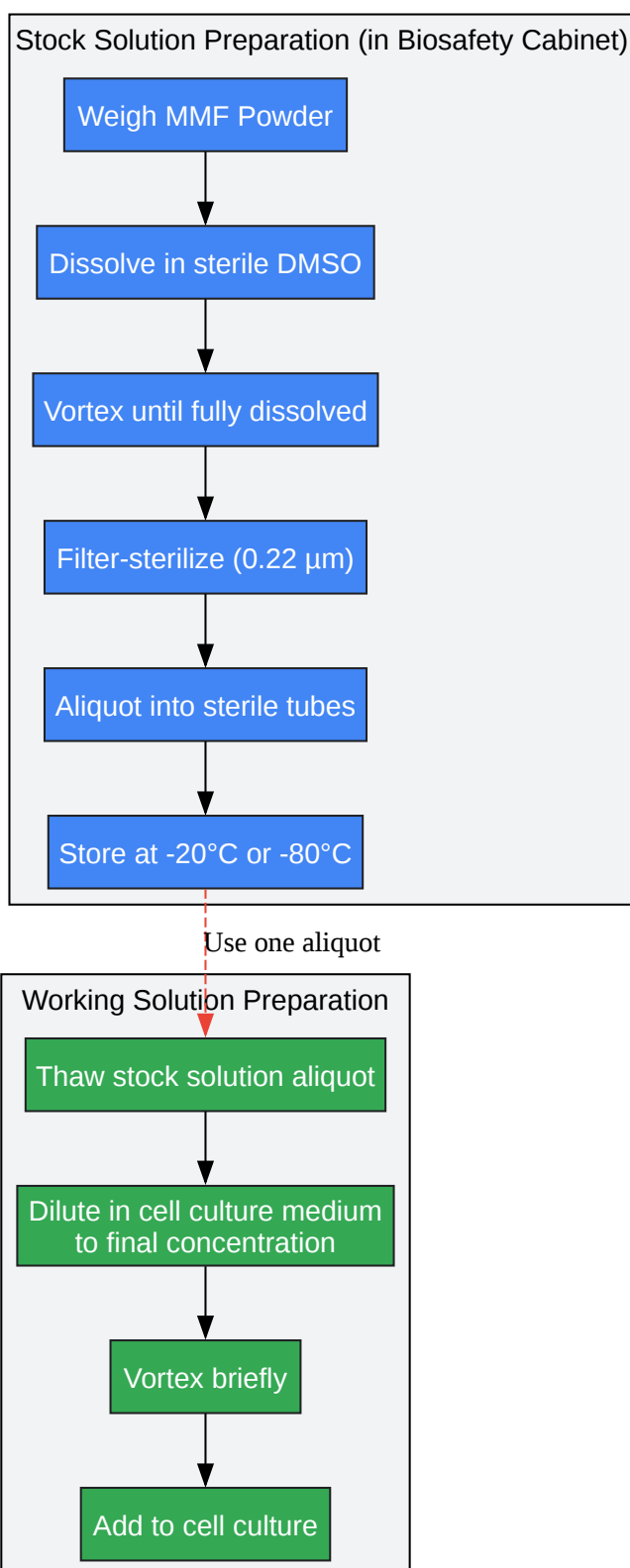
Introduction

Mycophenolate mofetil (MMF) is an immunosuppressive agent and a prodrug of mycophenolic acid (MPA).^{[1][2][3]} Following administration, MMF is rapidly hydrolyzed by cellular esterases to its active form, MPA.^[4] MPA is a potent, non-competitive, and reversible inhibitor of inosine monophosphate dehydrogenase (IMPDH), a crucial enzyme in the de novo pathway of guanosine nucleotide synthesis.^{[5][6][7]} Because T and B lymphocytes are highly dependent on this pathway for their proliferation, MPA exhibits a more potent cytostatic effect on these cells compared to other cell types.^{[2][6]} This selective inhibition of lymphocyte proliferation makes MMF a valuable tool in transplantation medicine and for studying immune responses and autoimmune diseases in a research setting. Proper dissolution and preparation of MMF are critical for obtaining accurate and reproducible results in cell culture experiments.

Mechanism of Action Overview

Mycophenolate mofetil acts as an immunosuppressant by depleting the guanosine nucleotide pool required for DNA and RNA synthesis in lymphocytes. This ultimately inhibits T- and B-cell proliferation, suppressing cell-mediated immunity and antibody formation.^{[1][2][5][6]}





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